

Application Notes & Protocols: 6-Bromo-4-(2-phenylmorpholin-4-yl)quinoline

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Compound of Interest

Compound Name: 6-Bromo-4-(2-phenylmorpholin-4-yl)quinoline

CAS No.: 1252528-26-9

Cat. No.: B1373798

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A Guide for Researchers in Drug Discovery and Development

Disclaimer: No specific Safety Data Sheet (SDS) or comprehensive toxicological data is publicly available for **6-Bromo-4-(2-phenylmorpholin-4-yl)quinoline**. The guidance herein is synthesized from established best practices for handling quinoline derivatives and morpholine-containing compounds. All protocols are based on the potential hazards of its structural components. A thorough, experiment-specific risk assessment must be conducted by the end-user in consultation with their institution's Environmental Health and Safety (EHS) department before commencing any work.

Section 1: Compound Profile and Physicochemical Properties

6-Bromo-4-(2-phenylmorpholin-4-yl)quinoline is a complex heterocyclic molecule incorporating a bromoquinoline core and a phenylmorpholine substituent. While empirical data is scarce, its structure suggests it is likely a solid at room temperature with poor aqueous

solubility. The properties outlined below are derived from computational predictions and analysis of its constituent moieties.

Table 1: Physicochemical and Structural Information

Property	Value / Information	Source
Molecular Formula	C ₁₉ H ₁₇ BrN ₂ O	PubChem[1]
Molecular Weight	369.26 g/mol	---
Monoisotopic Mass	368.05243 Da	PubChem[1]
Predicted XlogP	4.2	PubChem[1]
IUPAC Name	6-bromo-4-(2-phenylmorpholin-4-yl)quinoline	PubChem[1]
InChIKey	MGOJVVIDDBKTJH-UHFFFAOYSA-N	PubChem[1]
Physical Form	Assumed to be a solid	Inferred from similar compounds[2]

Section 2: Hazard Identification and Risk Assessment

The risk profile of this compound is inferred from its primary structural components: 6-bromoquinoline and morpholine.

- **6-Bromoquinoline Moiety:** The quinoline ring system is known to be biologically active. The bromo- derivative, 6-bromoquinoline, is classified as a skin and eye irritant and may cause respiratory irritation.[3] It is crucial to prevent inhalation of dust and direct contact with skin or eyes.[3]
- **Morpholine Moiety:** Morpholine itself is a corrosive and flammable liquid.[4][5] While integrated into a larger, solid structure, the morpholine ring presents potential metabolic liabilities, particularly oxidation at the carbon atoms adjacent to the nitrogen and oxygen.[6]

This susceptibility to oxidation also hints at potential chemical instability under non-ideal storage conditions.

Table 2: Summary of Anticipated Hazards

Hazard Type	Basis of Assessment	Recommended Precaution
Skin Irritation/Corrosion	Based on 6-bromoquinoline data.[3]	Prevent all skin contact by using chemical-resistant gloves and a lab coat.[7][8]
Serious Eye Damage	Based on 6-bromoquinoline data.[3]	Wear tightly fitting chemical splash goggles at all times. Use a face shield for splash risks.[7][8]
Respiratory Irritation	Based on 6-bromoquinoline data.[3]	All handling of solids must be performed in a certified chemical fume hood to avoid dust inhalation.[7]
Harmful if Swallowed	General toxicity of quinoline derivatives.[9][10]	Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly after handling.[9][10]

Section 3: Personal Protective Equipment (PPE)

A multi-layered PPE approach is mandatory to minimize exposure risk. The selection of PPE must be based on the specific laboratory procedure being performed.

Table 3: Required PPE for Handling **6-Bromo-4-(2-phenylmorpholin-4-yl)quinoline**

Procedure	Hand Protection	Eye/Face Protection	Body Protection	Respiratory Protection
Storage & Transport	Nitrile gloves (inspect before use).	Safety glasses.	Lab coat.	Not required if container is sealed.
Weighing & Solid Transfer	Double-glove with nitrile gloves.	Chemical splash goggles and face shield.	Lab coat.	Mandatory use of a certified chemical fume hood. ^[7]
Solution Preparation	Chemical-resistant nitrile gloves.	Chemical splash goggles and face shield.	Lab coat (consider a chemical-resistant apron).	Mandatory use of a certified chemical fume hood. ^[7]
General Lab Work	Nitrile gloves.	Chemical splash goggles.	Lab coat.	Work should be conducted in a well-ventilated area.

Section 4: Safe Handling Protocols

Adherence to a systematic workflow is critical for ensuring personnel safety and experimental integrity.

Engineering Controls: The Primary Barrier

- **Chemical Fume Hood:** All procedures that involve handling the open solid compound or its solutions must be performed inside a certified chemical fume hood with a face velocity appropriate for handling chemical powders.
- **Safety Equipment:** An operational emergency eyewash station and safety shower must be readily accessible and tested regularly.^[7]
- **Ventilation:** Ensure general laboratory ventilation meets institutional standards.

Protocol: Handling the Solid Compound

- **Preparation:** Before retrieving the compound, ensure the fume hood is operational and the work surface is clean and decontaminated. Don all required PPE as specified in Table 3.
- **Equilibration:** If the compound is stored refrigerated or frozen, allow the sealed container to equilibrate to room temperature in a desiccator to prevent condensation of atmospheric moisture onto the solid.
- **Weighing:** Perform weighing within the fume hood. Use a dedicated spatula and weigh boat. To minimize dust generation, do not pour the powder from a height. Use a gentle tapping motion to transfer the solid.
- **Transfer:** If transferring the solid to a reaction vessel, do so carefully within the fume hood.
- **Cleanup:** Immediately after handling, decontaminate the spatula and work surface. Dispose of the weigh boat and any contaminated wipes in a designated solid hazardous waste container.
- **Post-Handling:** Remove PPE in the correct order to avoid cross-contamination. Wash hands thoroughly with soap and water.

Protocol: Solution Preparation

- **Solvent Selection:** Choose an appropriate, dry solvent. Given the predicted high lipophilicity (XlogP 4.2)^[1], solvents like DMSO, DMF, or Dioxane are likely candidates.
- **Dissolution:** In a fume hood, add the weighed solid to the reaction vessel first. Slowly add the solvent to the solid to avoid splashing and aerosol generation.^[8]
- **Mixing:** Use magnetic stirring or gentle sonication to aid dissolution. Ensure the vessel is capped during mixing to prevent vapor release.
- **Storage of Solutions:** If a stock solution is prepared for later use, store it in a tightly sealed, clearly labeled amber vial at or below -20°C to minimize degradation. (See Section 5).

Workflow Visualization



Figure 1: Safe Handling Workflow

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Caption: A logical workflow for the safe handling of **6-Bromo-4-(2-phenylmorpholin-4-yl)quinoline**.

Section 5: Storage and Stability

Proper storage is paramount to preserving the chemical integrity of the compound and ensuring experimental reproducibility. The structural motifs suggest sensitivity to light, air, and moisture.

Recommended Storage Conditions

- **Temperature:** Store in a cool, dry place. For long-term storage, refrigeration (-4°C) or freezing (-20°C) is recommended. Some structurally similar compounds may even require cold-chain transport, highlighting the importance of low temperatures.[11]
- **Atmosphere:** Store under an inert atmosphere (e.g., Argon or Nitrogen). The morpholine moiety can be susceptible to oxidation, and an inert atmosphere minimizes this risk.[6]
- **Container:** Use a tightly sealed, amber glass vial to protect from light and moisture.[9]
- **Location:** Store in a locked, designated cabinet away from strong oxidizing agents, acids, and bases.[7][9]

Chemical Stability Considerations

The primary points of instability are likely photodegradation of the bromoquinoline ring and oxidation of the morpholine ring.

- **Solutions:** Solutions are generally less stable than the solid material. It is best practice to prepare solutions fresh for each experiment. If a stock solution must be stored, it should be aliquoted to avoid repeated freeze-thaw cycles, purged with inert gas, and stored at -20°C or -80°C in the dark.
- **Hydrolysis:** Avoid exposure to moisture, as this could potentially lead to slow degradation over time.[9][10]

Stability Factors Diagram

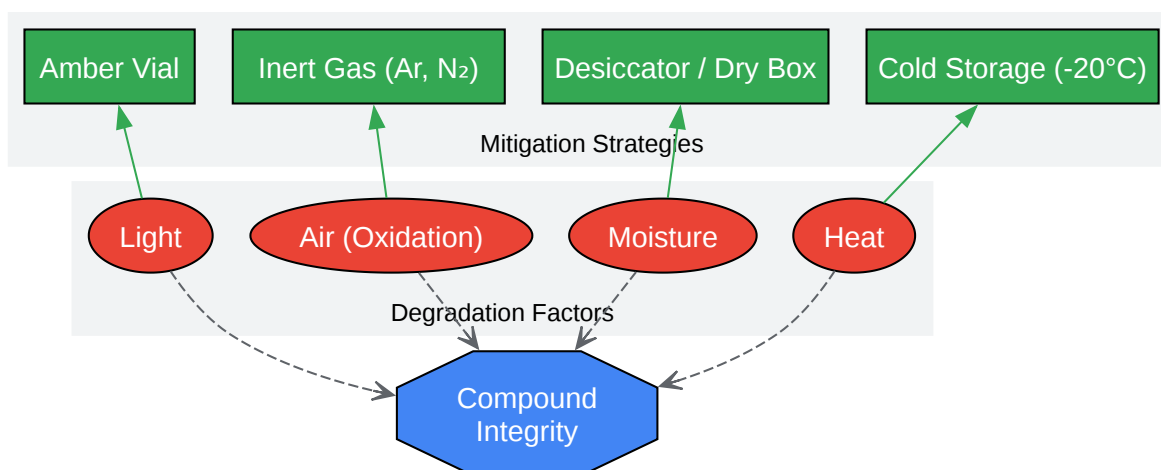


Figure 2: Factors Influencing Compound Stability

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Caption: Key environmental factors affecting stability and the corresponding storage solutions.

Section 6: Spill and Waste Management

Accidents should be anticipated, and clear protocols for response must be in place.

Spill Response Protocol

- **Evacuate & Alert:** Alert personnel in the immediate area and evacuate if the spill is large or if dust is airborne.
- **Ventilate:** Ensure the area is well-ventilated, preferably by a chemical fume hood.
- **Contain:** For a solid spill, gently cover with a damp paper towel to avoid raising dust. For a liquid spill, contain it with an inert absorbent material (e.g., vermiculite, sand, or chemical absorbent pads).[9][10] Do not use combustible materials like paper towels to absorb liquid spills.
- **Clean:** Wearing appropriate PPE, carefully scoop the contained material into a labeled hazardous waste container.

- Decontaminate: Clean the spill area with an appropriate solvent, followed by soap and water.
- Report: Report the incident to the lab manager and institutional EHS department.

Waste Disposal

All materials that come into contact with **6-Bromo-4-(2-phenylmorpholin-4-yl)quinoline** must be treated as hazardous waste.[7]

- Solid Waste: Contaminated gloves, weigh boats, absorbent pads, and other disposable materials should be placed in a clearly labeled, sealed hazardous waste container.
- Liquid Waste: Unused solutions and decontamination rinsate should be collected in a labeled, sealed hazardous waste container compatible with the solvents used.
- Disposal: All waste must be disposed of following local, state, and federal regulations through your institution's EHS-approved waste management program.[8]

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